

Catalytic Activation of Bis(trimethylsilyl)peroxide with Lewis Acids: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bis(trimethylsilyl)peroxide*

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Introduction

Bis(trimethylsilyl)peroxide (BTSP) serves as a versatile and anhydrous source of hydrogen peroxide, offering unique advantages in organic synthesis, particularly in oxidation reactions sensitive to aqueous conditions. The activation of BTSP by Lewis acids provides a powerful and tunable catalytic system for a variety of transformations, including the Baeyer-Villiger oxidation of ketones to esters and lactones, and the epoxidation of olefins. This document provides detailed application notes, experimental protocols, and comparative data for the catalytic activation of BTSP with various Lewis acids in these key synthetic transformations.

Core Applications

The combination of BTSP and a Lewis acid catalyst is particularly effective for two major classes of oxidation reactions:

- **Baeyer-Villiger Oxidation:** The insertion of an oxygen atom adjacent to a carbonyl group, converting ketones to esters and cyclic ketones to lactones.^[1] Lewis acid catalysis facilitates this transformation under mild conditions.
- **Olefin Epoxidation:** The oxidation of a carbon-carbon double bond to form an epoxide. This method provides an alternative to traditional epoxidizing agents, often with high selectivity

and under anhydrous conditions.

Data Presentation: Comparative Performance of Lewis Acids

The choice of Lewis acid catalyst significantly influences the efficiency and selectivity of BTSP-mediated oxidations. The following tables summarize quantitative data for the Baeyer-Villiger oxidation of cyclohexanone and the epoxidation of representative olefins, allowing for a comparison of different catalytic systems.

Table 1: Baeyer-Villiger Oxidation of Cyclohexanone to ϵ -Caprolactone

Catalyst	Oxidant	Catalyst Loading (mol%)	Solvent	Time (h)	Conversion (%)	Yield (%)	Reference
[Pt(dppd) (μ-OH)] ₂ (BF ₄) ₂	H ₂ O ₂	0.5	[bmim]BF ₄	5	-	5	[2][3]
[Pt(dppd) (μ-OH)] ₂ (BF ₄) ₂	H ₂ O ₂	0.75	[bmim]BF ₄	5	-	5	[2][3]
[Pt(dppd) (μ-OH)] ₂ (BF ₄) ₂	H ₂ O ₂	0.5	[bmim]OTf	3	-	4	[2][3]
[Pt(dppd) (μ-OH)] ₂ (BF ₄) ₂	H ₂ O ₂	0.75	[bmim]OTf	3	-	4	[2][3]
[BMIM]BF ₄ @Co/HY	H ₂ O ₂	-	Solvent-free	6	54.88	86.36 (selectivity)	[4]
InOx/TU D-1	O ₂ /Benzaldehyde	-	Dichloroethane	-	100	100 (selectivity)	[5]
Ni-Co-HMS-X	O ₂ /Benzaldehyde	-	-	-	>99	>99 (selectivity)	[5]

Note: While BTSP is the focus, data using H₂O₂ is included as it is the active oxidant generated from BTSP. The use of ionic liquids ([bmim]BF₄, [bmim]OTf) can also play a catalytic role.[1]

Table 2: Epoxidation of Olefins with BTSP and Lewis Acids

Olefin	Catalyst	Catalyst Loading (mol%)	Solvent	Time (h)	Conversion (%)	Yield (%)	Reference
Styrene	CoNPs@MgO	1.07	Acetonitrile	12	>99	95	[6][7]
(E)-Stilbene	CoNPs@MgO	1.07	Acetonitrile	12	>99	96	[6][7]
Cyclohexene	CoNPs@MgO	1.07	Acetonitrile	12	86	90	[6][7]
Triphenyl ethylene	Iron(III) salen complex	-	Acetonitrile	5	73	-	[8]
Triphenyl ethylene	Fluorous iron(III) salen complex	-	Acetonitrile	5	>99	95	[8]

Experimental Protocols

Protocol 1: Baeyer-Villiger Oxidation of Cyclohexanone using a Pt(II) Catalyst

This protocol is adapted from a procedure using H₂O₂ as the oxidant, which can be generated in situ from BTSP.

Materials:

- Cyclohexanone
- **Bis(trimethylsilyl)peroxide (BTSP)**
- [Pt(dppd)(μ-OH)]₂(BF₄)₂ (dppd = diphenylphosphinopropane)

- 1-Butyl-3-methylimidazolium tetrafluoroborate ([bmim]BF₄)
- Ethyl acetate
- Anhydrous sodium sulfate
- Standard glassware for organic synthesis

Procedure:

- To a solution of cyclohexanone (e.g., 3 M) in [bmim]BF₄, add the Pt(II) catalyst (0.5 mol%).
- Slowly add **bis(trimethylsilyl)peroxide** (1.5 M equivalent) to the stirred solution at room temperature. The BTSP will react with trace water to generate H₂O₂ in situ.
- Monitor the reaction progress by TLC or GC analysis.
- Upon completion, extract the product from the ionic liquid phase with ethyl acetate.
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the crude ε-caprolactone.
- Purify the product by flash column chromatography if necessary.

Protocol 2: Epoxidation of Styrene using Cobalt Nanoparticles

Materials:

- Styrene
- **Bis(trimethylsilyl)peroxide** (BTSP)
- Cobalt nanoparticles supported on MgO (CoNPs@MgO)
- Acetonitrile
- Standard glassware for organic synthesis, including a reflux condenser

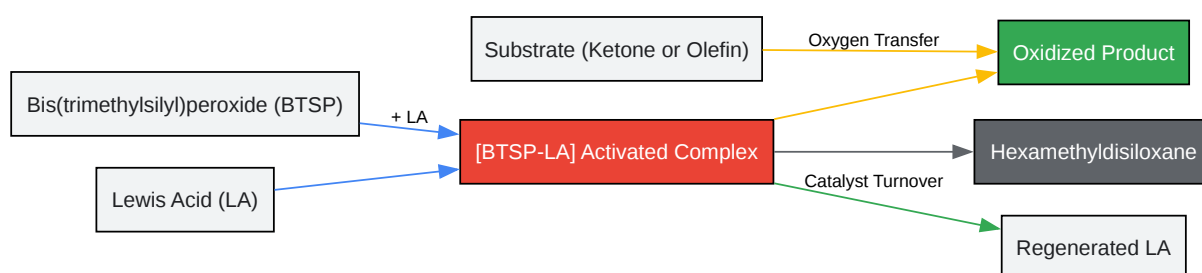
Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend the CoNPs@MgO catalyst (1.07 mol % Co) in acetonitrile.
- Add styrene to the suspension.
- Slowly add **bis(trimethylsilyl)peroxide** to the reaction mixture.
- Heat the mixture to reflux (approximately 82 °C) and stir vigorously.
- Monitor the reaction by TLC or GC until the starting material is consumed (typically 12 hours).
- Cool the reaction mixture to room temperature and centrifuge to separate the catalyst.
- Decant the supernatant and concentrate under reduced pressure to obtain the crude styrene oxide.
- Purify by flash column chromatography if necessary.

Signaling Pathways and Experimental Workflows

Lewis Acid Activation of BTSP

The catalytic cycle begins with the coordination of the Lewis acid to one of the peroxide oxygens of BTSP. This polarization of the O-O bond enhances the electrophilicity of the peroxide, making it a more potent oxygen transfer agent.

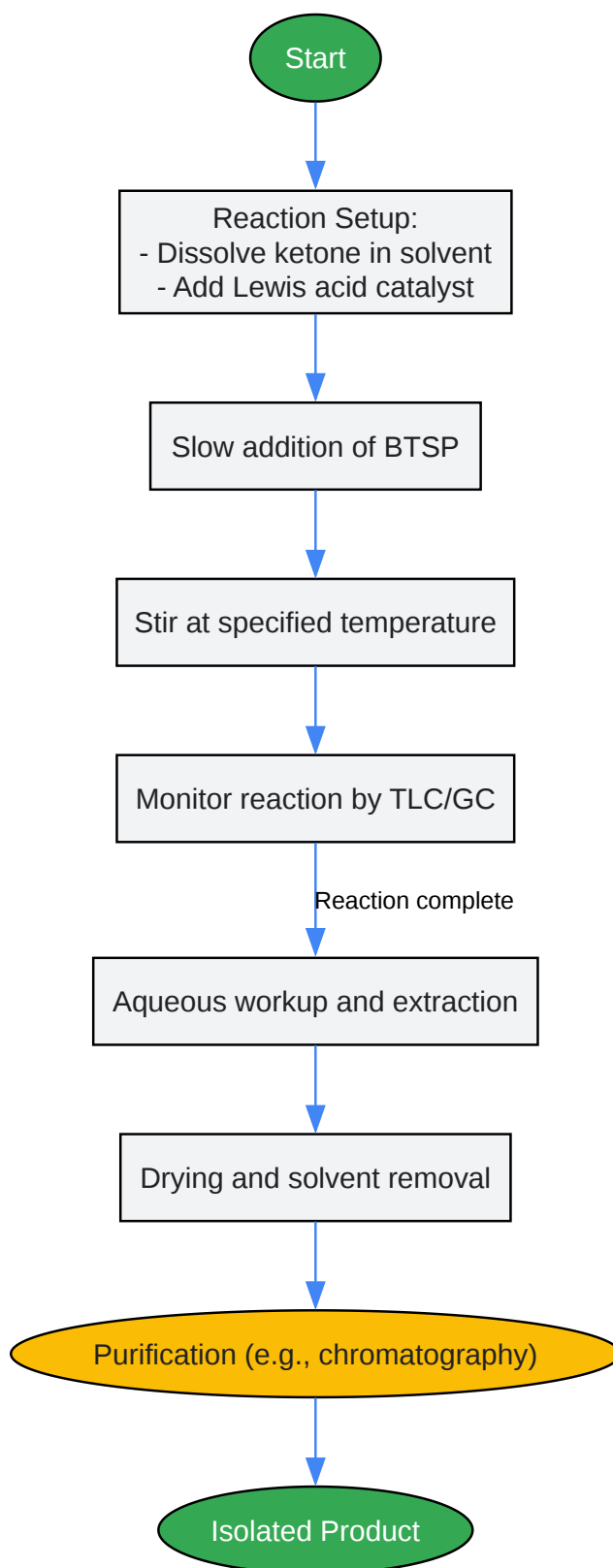


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Caption: General mechanism of Lewis acid activation of BTSP.

Baeyer-Villiger Oxidation Workflow

The experimental workflow for a typical Baeyer-Villiger oxidation using BTSP and a Lewis acid involves straightforward reaction setup, monitoring, and product isolation.

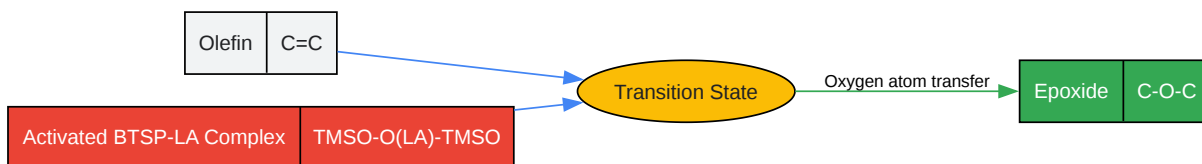


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Caption: Experimental workflow for Baeyer-Villiger oxidation.

Olefin Epoxidation Signaling Pathway

In olefin epoxidation, the activated BTSP-Lewis acid complex delivers an oxygen atom to the double bond of the olefin, forming the three-membered epoxide ring.



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